Structure-Activity Relationship (SAR) of N-Methyl-Indole Sulfonamides: A Technical Guide

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Compound of Interest

Compound Name:	*N-methyl-1H-indole-5-sulfonamide*
Cat. No.:	*B8570352*

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Executive Summary: The Indole Sulfonamide Scaffold

The N-methyl-indole sulfonamide scaffold represents a privileged structure in medicinal chemistry, most notably recognized for its potent antimitotic activity. Unlike general sulfonamide antibiotics (which target dihydropteroate synthase), N-methyl-indole sulfonamides primarily target the colchicine-binding site of tubulin.

By destabilizing microtubule dynamics, these compounds induce G2/M cell cycle arrest and subsequent apoptosis in multidrug-resistant tumor lines. The N-methyl group at the indole 1-position is a critical modification that modulates lipophilicity (

), metabolic stability, and binding affinity, often distinguishing these potent cytotoxic agents from their unsubstituted indole precursors.

Chemical Biology & Mechanism of Action

The Colchicine Binding Site Interaction

The primary mechanism involves the binding of the indole moiety to the

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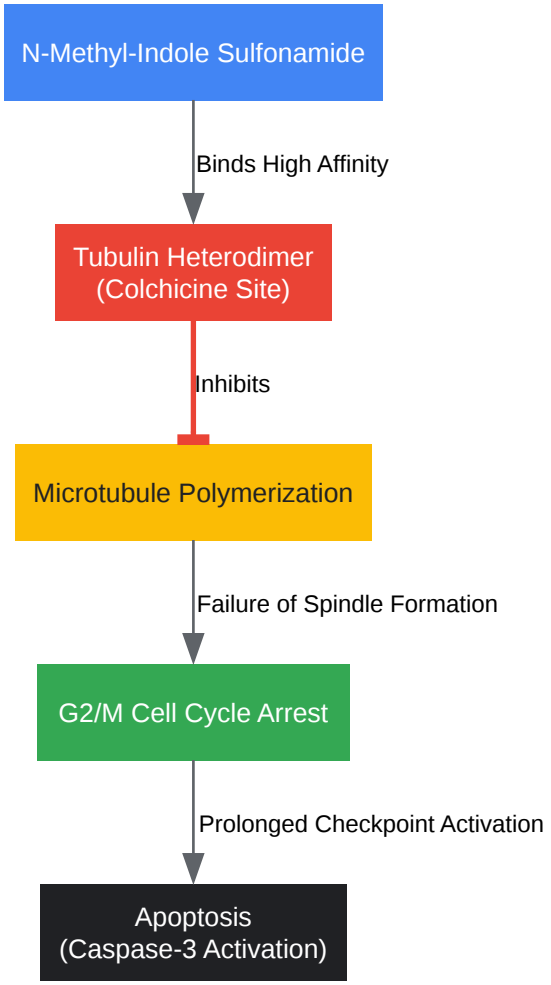
-tubulin subunit interface, while the sulfonamide-linked aryl group extends into the hydrophobic pocket of the

-subunit.

- Microtubule Destabilization: Binding prevents the curved-to-straight conformational change required for microtubule polymerization.
- Signaling Cascade: Disruption of the spindle apparatus activates the Spindle Assembly Checkpoint (SAC), leading to prolonged mitotic arrest and activation of apoptotic pathways (Bcl-2 phosphorylation, Caspase-3 activation).

Pathway Visualization



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Caption: Mechanism of action showing the inhibition of tubulin polymerization leading to apoptotic cell death.

Detailed SAR Analysis

The structure-activity relationship of this class can be dissected into three distinct regions: the Indole Core (Region A), the Sulfonamide Linker (Region B), and the N-Sulfonyl Substituent (Region C).

Region A: The Indole Core (N1-Methylation)

The defining feature of this specific subclass is the methylation of the indole nitrogen (N1).

- N1-H vs. N1-Methyl:
  - Lipophilicity: Methylation significantly increases lipophilicity, improving membrane permeability and cellular uptake.
  - H-Bond Donor: The free N-H is a hydrogen bond donor. Methylation removes this interaction. In the colchicine site, the N1 position often faces a hydrophobic pocket (near Val181/

    -tubulin); thus, the methyl group is well-tolerated and often enhances binding via hydrophobic interactions compared to the polar N-H.
  - Metabolic Stability: N-methylation blocks N-glucuronidation, a common clearance pathway for free indoles.

Region B: The Sulfonamide Linker (C3 Position)

The sulfonamide group (

) is almost exclusively positioned at C3 of the indole ring.

- Geometry: The tetrahedral geometry of the sulfur atom acts as a "kink," orienting the aromatic rings in a non-planar configuration essential for fitting into the restricted colchicine pocket.

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- Electronic Effects: The sulfonyl group is a strong electron-withdrawing group (EWG), decreasing the electron density of the indole ring, which influences

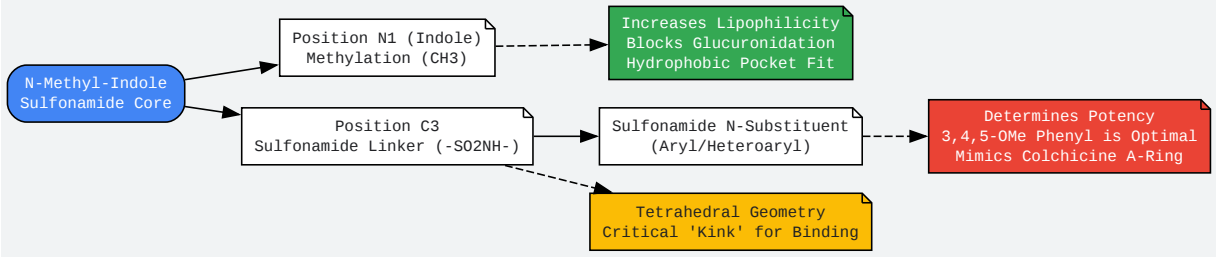
  -stacking interactions with residues like Trp258.

Region C: The N-Sulfonyl Substituent (The "Tail")

This region dictates potency and spectrum of activity.

- Aryl Substitutions: The nitrogen of the sulfonamide is typically substituted with an aryl or heteroaryl group.
  - 3,4,5-Trimethoxyphenyl: Mimics the A-ring of colchicine. Often yields nanomolar IC50 values.
  - 4-Methoxyphenyl: Retains potency but with slightly different metabolic liabilities.
  - Heterocycles (e.g., Pyridine, Thiazole): Can improve solubility but may reduce lipophilic contact area.

SAR Visualization



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Caption: SAR map highlighting the functional impact of N-methylation, linker geometry, and aryl tail substitutions.

Quantitative Activity Data[4][5]

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The following table summarizes the cytotoxic activity of key N-methyl-indole sulfonamide derivatives against human cancer cell lines. Note the impact of the N-methyl group and the sulfonamide substituent.[1][2][3][4]

Compound ID	Indole N1-Subst.[5][6]	Sulfonamide N-Subst.[7][8]	HeLa IC50 (M)	Mechanism	Ref
Indole-H	H	4-methoxy-phenyl	0.85	Tubulin Inhibition	[1]
Compound 18	Methyl	3,4,5-trimethoxy-phenyl	0.24	Tubulin Inhibition	[1]
Analog 4b	Methyl	Pyridine-2-yl	1.82	Tubulin Inhibition	[2]
Analog 7	H	4-amino-phenyl	>10.0	Inactive (Too Polar)	[3]

Key Insight: Compound 18 demonstrates that the combination of N-methylation (Indole) and a trimethoxy-phenyl tail (Sulfonamide) yields sub-micromolar potency, superior to the N-H analog.

Experimental Protocols

Chemical Synthesis: General Protocol

This protocol describes the synthesis of 1-methyl-N-(3,4,5-trimethoxyphenyl)-1H-indole-3-sulfonamide.

Step 1: N-Methylation of Indole

- Reagents: Indole (1.0 eq), Sodium Hydride (NaH, 60% dispersion, 1.2 eq), Methyl Iodide (MeI, 1.1 eq), DMF (anhydrous).
- Procedure:

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- Dissolve indole in anhydrous DMF at 0°C under

  atmosphere.
- Add NaH portion-wise. Stir for 30 min to allow anion formation.
- Add MeI dropwise. Warm to Room Temperature (RT) and stir for 2 hours.
- Quench: Pour into ice water. Extract with EtOAc.
- Validation: TLC (Hexane:EtOAc 9:1) shows disappearance of starting indole (

  ~0.[5]4) and appearance of N-methyl indole (

  ~0.6).
- Yield: Typically >90%.

Step 2: Chlorosulfonylation

- Reagents: 1-Methylindole (1.0 eq), Chlorosulfonic acid (

  , 3.0 eq),

  (DCM).
- Procedure:
  - Dissolve 1-methylindole in DCM at 0°C.
  - Add chlorosulfonic acid dropwise (Exothermic!).
  - Stir at 0°C for 1 hour. The product (sulfonyl chloride) may precipitate or remain in solution.
  - Workup: Pour reaction mixture carefully onto crushed ice. Extract rapidly with DCM (sulfonyl chlorides are hydrolytically unstable). Dry over

    and use immediately.

Step 3: Sulfonamide Coupling

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- Reagents: Indole-3-sulfonyl chloride (freshly prepared), 3,4,5-trimethoxyaniline (1.1 eq), Pyridine (2.0 eq) or

  , DCM.

- Procedure:
  - Dissolve aniline and base in DCM.
  - Add sulfonyl chloride solution dropwise at 0°C.
  - Stir at RT overnight.
  - Purification: Wash with 1N HCl (to remove pyridine/aniline), then brine. Recrystallize from Ethanol or column chromatography.

Biological Assay: Tubulin Polymerization

Objective: To determine the

of the compound against tubulin assembly.

- Reagents: Purified bovine brain tubulin (>99%), GTP, Fluorescence Reporter (DAPI or specific tubulin dye).
- Setup:
  - Prepare Tubulin buffer (80 mM PIPES, 2 mM

    , 0.5 mM EGTA, pH 6.9).
  - Add Tubulin (10

    M final) and GTP (1 mM).
  - Add test compound (dissolved in DMSO) at varying concentrations (0.1 - 50

    M). Keep DMSO <1%.
- Measurement:

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- Transfer to a 96-well plate pre-warmed to 37°C.
- Monitor fluorescence (Ex 360 nm / Em 450 nm) every 1 min for 60 mins.

- Analysis:
  - Plot fluorescence vs. time.
  - Polymerization is observed as a sigmoidal increase in fluorescence.
  - Calculate

    based on the reduction of the Vmax (slope of the growth phase) compared to the Vehicle control.

Synthesis Workflow Diagram

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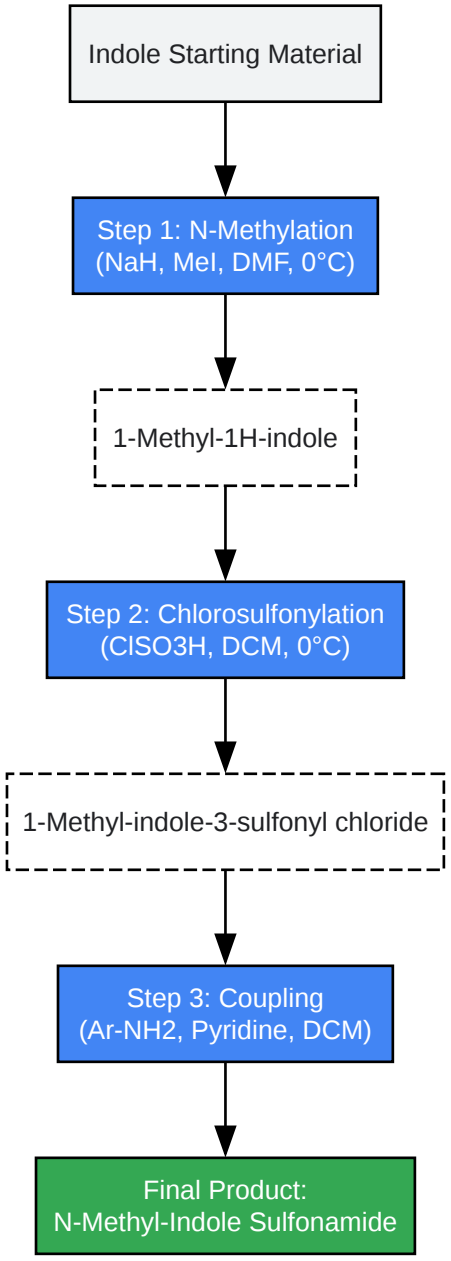

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Caption: Step-by-step synthetic route from indole precursor to final sulfonamide drug candidate.

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